

Technical Monograph: Biological Activity of 4-Chloro-2-methoxybenzoic Acid

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Compound of Interest

Compound Name: 4-Chloro-2-methoxybenzoic acid

CAS No.: 57479-70-6

Cat. No.: B1347048

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Executive Summary & Chemical Identity[1]

4-Chloro-2-methoxybenzoic acid (CAS: 57479-70-6), often referred to as 4-Chloro-o-anisic acid, is a halogenated benzoic acid derivative exhibiting biological activity primarily as a synthetic auxin. While structurally homologous to the commercial herbicide Dicamba (3,6-dichloro-2-methoxybenzoic acid), the specific 4-chloro substitution pattern alters its binding affinity and metabolic stability.

This guide details the compound's interaction with the TIR1/AFB auxin receptor complex, its utility as a chemical probe in structure-activity relationship (SAR) studies, and the validated protocols for assessing its biological potency.

Chemical Profile

Parameter	Detail
IUPAC Name	4-Chloro-2-methoxybenzoic acid
Common Synonyms	4-Chloro-o-anisic acid; 2-Methoxy-4-chlorobenzoic acid
Molecular Formula	C ₈ H ₇ ClO ₃
Molecular Weight	186.59 g/mol
Functional Class	Synthetic Auxin (Benzoic Acid Family); Chemical Intermediate
pKa	~2.9 (Carboxylic acid proton)
Lipophilicity (LogP)	~2.1 (Predicted)

Mechanism of Action: The Auxin Signaling Cascade

The core biological activity of **4-Chloro-2-methoxybenzoic acid** is defined by its ability to mimic Indole-3-acetic acid (IAA), the natural plant phytohormone. However, unlike IAA, which is rapidly degraded, halogenated benzoates possess metabolic resistance that leads to sustained signaling and eventual system dysregulation.

The "Molecular Glue" Mechanism

The compound acts as a "molecular glue" within the nucleus of plant cells. It bridges the interaction between the F-box protein TIR1 (Transport Inhibitor Response 1) and the Aux/IAA transcriptional repressor proteins.

- **Entry:** The molecule enters the cell via passive diffusion (protonated form) or auxin influx carriers (AUX1/LAX).
- **Binding:** Inside the nucleus, **4-Chloro-2-methoxybenzoic acid** binds to the bottom of the hydrophobic pocket of the TIR1 receptor.
- **Recruitment:** This binding creates a continuous surface that recruits the Aux/IAA repressor protein.

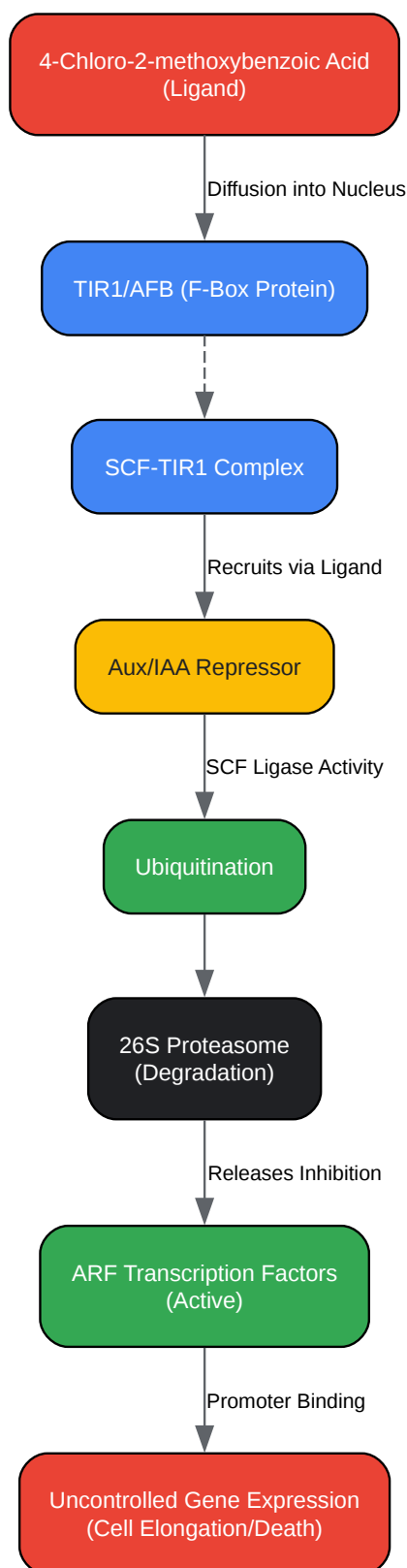
- Ubiquitination: The SCF^{TIR1} complex (Skp1-Cullin-F-box) ubiquitinates the Aux/IAA repressor.
- Degradation: The 26S Proteasome degrades the ubiquitinated repressor.
- Transcription: Auxin Response Factors (ARFs) are released from inhibition, initiating uncontrolled transcription of auxin-responsive genes (e.g., GH3, SAUR).

Structure-Activity Relationship (SAR)

- Carboxylic Acid: Essential for the electrostatic clamp with the Arginine residue in the TIR1 pocket.
- 2-Methoxy Group: Provides steric bulk that locks the aromatic ring in a conformation favorable for the receptor pocket, distinct from the hydroxyl group of salicylic acid.
- 4-Chloro Substituent: Increases lipophilicity (enhancing uptake) and provides electron-withdrawing effects that modulate the acidity of the carboxyl group. Note: The 4-position is less sterically hindering than the 3,6-substitution of Dicamba, potentially altering receptor isoform specificity.

Pathway Visualization

The following diagram illustrates the signal transduction pathway activated by **4-Chloro-2-methoxybenzoic acid**.



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Figure 1: The SCF^{TIR1} ubiquitin-proteasome pathway activated by **4-Chloro-2-methoxybenzoic acid**.^[1]

Toxicology and Non-Target Activity^[2]^[3]

While primarily an auxin mimic, the compound exhibits specific toxicological profiles in non-target organisms (mammals) and serves as an intermediate in pharmaceutical synthesis.

Mammalian Toxicity Profile

Based on GHS classifications for this specific isomer and its close analogs:

- Acute Toxicity: Category 4 (Oral).^[2] Harmful if swallowed.^[3]^[2]
- Irritation: Category 2 (Skin) and Category 2A (Eye).^[4]^[2] The carboxylic acid moiety acts as a contact irritant.
- Respiratory: Category 3 (STOT-SE).^[4]^[2] Inhalation of dust/mist causes respiratory tract irritation.
- Mechanism: In mammals, benzoic acid derivatives can disrupt mitochondrial oxidative phosphorylation at high doses, but primary toxicity is often due to local tissue acidification and irritation.

Pharmaceutical Relevance

Beyond herbicidal activity, the 4-chloro-2-methoxy motif is a "privileged scaffold" in medicinal chemistry. It is utilized in the synthesis of:

- Metoclopramide analogs: Dopamine D2 antagonists used as antiemetics.
- Bipyrrol derivatives: Investigated for antimicrobial properties.

Experimental Protocol: Arabidopsis Root Growth Inhibition

To empirically validate the biological activity of **4-Chloro-2-methoxybenzoic acid**, the Root Growth Inhibition Assay using *Arabidopsis thaliana* (Col-0 ecotype) is the standard self-

validating protocol. This assay quantifies the compound's potency by measuring the suppression of primary root elongation, a highly sensitive auxin response.

Reagents & Preparation

- **Compound Stock:** Dissolve **4-Chloro-2-methoxybenzoic acid** in 100% DMSO to create a 100 mM stock. Store at -20°C.
- **Media:** 0.5x Murashige & Skoog (MS) medium + 1% Sucrose + 0.8% Phytoagar (pH 5.7).
- **Control:** DMSO (solvent control) equivalent to the highest treatment volume.

Step-by-Step Methodology

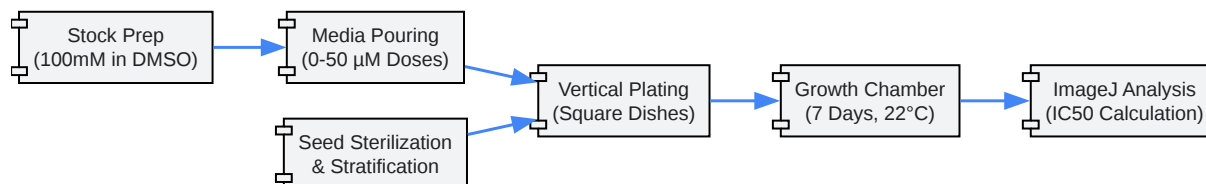
- **Dose-Response Plate Preparation:**
 - Prepare molten MS agar (~50°C).
 - Add compound stock to achieve final concentrations: 0 (DMSO), 0.1, 1.0, 10, and 50 µM.
 - Pour into square petri dishes (120x120mm) and allow to solidify.
- **Seed Sterilization & Stratification:**
 - Surface sterilize *A. thaliana* seeds (70% Ethanol for 1 min, 50% Bleach for 10 min, 5x sterile water rinse).
 - Stratify seeds in water at 4°C for 2 days (synchronizes germination).
- **Plating:**
 - Using a sterile toothpick, place ~15 seeds per treatment concentration in a single horizontal row near the top of the square plate.
- **Growth Conditions:**
 - Seal plates with micropore tape (allows gas exchange).
 - Place plates vertically in a growth chamber.

- Conditions: 22°C, 16h light/8h dark cycle.
- Data Collection (Day 7):
 - Photograph plates against a black background.
 - Measure primary root length using ImageJ (NeuronJ plugin or segmented line tool).

Expected Results & Validation

- Validation: Control roots should be 4-6 cm long.
- Activity: Significant inhibition of primary root length (short, thick roots) and proliferation of lateral roots/root hairs is expected at concentrations $>1.0 \mu\text{M}$.
- IC50 Calculation: Plot Root Length vs. Log[Concentration] to determine the IC50.

Workflow Diagram



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Figure 2: Experimental workflow for quantitative assessment of auxin activity.

References

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